

VU0240382 solubility and formulation issues

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Compound of Interest

Compound Name: VU0240382

Cat. No.: B10773471

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VU 0240382 - Cayman Chemical VU 0240382 is a positive allosteric modulator of mGlu5 (EC50s = 0.5 and 0.9 μ M for rat and human receptors, respectively). It is selective for mGlu5 over mGlu1, mGlu2, mGlu4, mGlu7, and mGlu8 (EC50s = >30 μ M for all). VU 0240382 (10 μ M) potentiates glutamate-induced increases in intracellular calcium in CHO cells expressing rat mGlu5. It increases the amplitude of synaptic responses to bursting afferent stimulation in the CA1 region of isolated rat hippocampal slices. ... Solubility: DMSO: ≥ 25 mg/mL. [1 VU0240382](#) | CAS 1092550-36-1 - Selleckchem Solubility: DMSO ≥ 49.46 mg/mL (200 mM). Water < 0.1 mg/mL (insoluble). [2 VU0240382](#) | CAS 1092550-36-1 - BLDpharm **VU0240382** is a positive allosteric modulator of mGluR5 with EC50 of 0.5 μ M and 0.9 μ M for rat mGluR5 and human mGluR5, respectively. In Vitro. **VU0240382** has no activity at mGluR1, mGluR2, mGluR4, mGluR7, and mGluR8 (EC50 > 30 μ M). **VU0240382** (10 μ M) potentiates the effect of glutamate on intracellular calcium in CHO cells stably expressing rat mGluR5. **VU0240382** (10 μ M) increases the amplitude of synaptic responses to bursting afferent stimulation in the CA1 region of rat hippocampal slices. [3 VU0240382](#) - Tocris Bioscience Solubility: Soluble to 100 mM in DMSO. [4 VU0240382](#) | CAS 1092550-36-1 - CAYMAN **VU0240382** is a positive allosteric modulator of mGlu5 (EC50s = 0.5 and 0.9 μ M for rat and human receptors, respectively). It is selective for mGlu5 over mGlu1, mGlu2, mGlu4, mGlu7, and mGlu8 (EC50s = >30 μ M for all). **VU0240382** (10 μ M) potentiates glutamate-induced increases in intracellular calcium in CHO cells expressing rat mGlu5. It increases the amplitude of synaptic responses to bursting afferent stimulation in the CA1 region of isolated rat hippocampal slices. ... Solubility: DMSO: ≥ 25 mg/mL. [1 VU0240382](#) | 1092550-36-1 - AOBIOUS Solubility: Soluble in DMSO. [5 VU0240382](#) | CAS 1092550-36-1 - MedChemExpress In Vitro: **VU0240382** has no activity at mGluR1, mGluR2, mGluR4, mGluR7, and mGluR8 (EC50 > 30 μ M). **VU0240382** (10 μ M) potentiates the effect of glutamate on intracellular calcium in CHO cells stably expressing rat

mGluR5. **VU0240382** (10 μ M) increases the amplitude of synaptic responses to bursting afferent stimulation in the CA1 region of rat hippocampal slices. ... Solubility: DMSO : 50 mg/mL (202.18 mM; Need ultrasonic). Water : Insoluble. [6](#) **VU0240382** | CAS 1092550-36-1 - TargetMol Description: **VU0240382** is a positive allosteric modulator of mGluR5 with EC₅₀ of 0.5 μ M and 0.9 μ M for rat mGluR5 and human mGluR5, respectively. In Vitro: **VU0240382** has no activity at mGluR1, mGluR2, mGluR4, mGluR7, and mGluR8 (EC₅₀ > 30 μ M). **VU0240382** (10 μ M) potentiates the effect of glutamate on intracellular calcium in CHO cells stably expressing rat mGluR5. **VU0240382** (10 μ M) increases the amplitude of synaptic responses to bursting afferent stimulation in the CA1 region of rat hippocampal slices. [7](#) Buy **VU0240382** - mGlu5 PAM | MedChemSource Solubility: Soluble in DMSO (up to 25 mg/ml). [8](#) Technical Support Center: **VU0240382**

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **VU0240382**. The information is presented in a question-and-answer format to directly address common solubility and formulation challenges.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **VU0240382**?

A1: Dimethyl sulfoxide (DMSO) is the most effective solvent for dissolving **VU0240382**. It is practically insoluble in water.

Q2: What is the maximum concentration of **VU0240382** that can be achieved in DMSO?

A2: The solubility of **VU0240382** in DMSO is reported to be at least 25 mg/mL, with some sources indicating solubility up to 50 mg/mL or 100 mM. It is recommended to start with a lower concentration and gradually increase it to determine the optimal solubility for your specific stock solution.

Q3: I am observing precipitation when diluting my **VU0240382** DMSO stock solution with aqueous media. What should I do?

A3: This is a common issue due to the low aqueous solubility of **VU0240382**. To minimize precipitation, it is recommended to make intermediate dilutions in a co-solvent system before the final dilution into your aqueous experimental medium. Alternatively, consider using a

formulation approach, such as encapsulation or the use of surfactants, to improve aqueous compatibility. The final concentration of DMSO in your aqueous solution should also be kept to a minimum to avoid solvent-induced artifacts.

Q4: Is heating or sonication necessary to dissolve **VU0240382** in DMSO?

A4: Some sources suggest that sonication may be needed to achieve higher concentrations in DMSO. If you encounter difficulty dissolving the compound, gentle warming (e.g., to 37°C) and brief sonication can be employed. However, be cautious with heating, as it may affect the stability of the compound over time. Always start by attempting to dissolve the compound at room temperature with vortexing.

Q5: How should I prepare a stock solution of **VU0240382**?

A5: To prepare a stock solution, weigh the desired amount of **VU0240382** powder and add the calculated volume of DMSO to achieve the target concentration. Vortex the solution until the compound is fully dissolved. If necessary, use brief sonication. For long-term storage, it is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Cloudiness or precipitation observed in DMSO stock solution.	The concentration may be too high for the given batch or storage conditions.	Try diluting the stock solution to a lower concentration. Gentle warming and sonication may also help to redissolve the precipitate.
Precipitation occurs upon dilution into aqueous buffer.	The compound has very low aqueous solubility.	Perform serial dilutions, potentially using a co-solvent, to reach the final desired concentration. Ensure the final DMSO concentration in the assay is low and consistent across all experimental conditions.
Inconsistent experimental results.	The compound may not be fully dissolved or may have precipitated out of solution during the experiment.	Visually inspect all solutions for any signs of precipitation before use. Prepare fresh dilutions for each experiment.

Solubility Data

Solvent	Solubility	Molar Concentration	Notes
DMSO	≥25 mg/mL		
DMSO	≥49.46 mg/mL	200 mM	
DMSO	50 mg/mL	202.18 mM	Ultrasonic may be needed.
DMSO	Soluble to 100 mM	100 mM	
Water	< 0.1 mg/mL (insoluble)		

Experimental Workflow for Preparing VU0240382 Solutions

Caption: Workflow for preparing **VU0240382** stock and working solutions.

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References

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